5,6,7,8-Tetramethoxycoumarin potential therapeutic effects

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Compound of Interest	
Compound Name:	*5,6,7,8-Tetramethoxycoumarin*
CAS No.:	*56317-15-8*
Cat. No.:	*B016789*

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An In-Depth Technical Guide to the Therapeutic Potential of **5,6,7,8-Tetramethoxycoumarin** (Artelin)

Part 1: Executive Summary & Chemical Identity

5,6,7,8-Tetramethoxycoumarin, chemically known as Artelin, is a rare, highly lipophilic polymethoxycoumarin (PMC) found in specific medicinal plants such as Pelargonium sidoides (Geraniaceae) and Artemisia species. Unlike simple coumarins (e.g., umbelliferone), Artelin possesses a fully substituted benzenoid ring, a structural feature that significantly enhances its membrane permeability and metabolic stability.

While often overshadowed by its flavonoid analogues (e.g., Nobiletin), Artelin is emerging as a critical bioactive marker in respiratory therapeutics. It is a key constituent of the proprietary extract EPs® 7630 (active ingredient in Umckaloabo), widely prescribed for acute bronchitis and respiratory tract infections. Its therapeutic profile is defined by a dual mechanism: direct antimicrobial activity (specifically against Mycobacteria) and potent immunomodulation.

Chemical Profile

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Property	Data
Common Name	Artelin
CAS Registry Number	56317-15-8
IUPAC Name	5,6,7,8-tetramethoxy-2H-chromen-2-one
Molecular Formula	$C_{13}H_{14}O_6$
Molecular Weight	266.25 g/mol
LogP (Predicted)	~1.98 (Highly Lipophilic)
Solubility	Soluble in $CHCl_3$, DMSO, Acetone; Poorly soluble in water.[1]
Key Structural Feature	Quadruple methoxylation at positions 5, 6, 7, and 8, preventing rapid Phase II conjugation (glucuronidation) at these sites.

Part 2: Pharmacodynamics & Mechanism of Action

Artelin operates through a distinct "Lipophilic Shield" mechanism. Its lack of free hydroxyl groups allows it to bypass immediate first-pass metabolism, facilitating intracellular accumulation where it modulates kinase signaling and bacterial viability.

Antimicrobial & Antimycobacterial Activity

Artelin exhibits specific bacteriostatic activity, particularly against Mycobacterium tuberculosis and respiratory pathogens.

- Mechanism: Unlike standard antibiotics that target cell wall synthesis, lipophilic coumarins like Artelin are hypothesized to disrupt the bacterial plasma membrane potential and inhibit efflux pumps, resensitizing resistant bacteria to host defenses.
- Evidence: Studies on Pelargonium root extracts identify Artelin as a primary contributor to the extract's efficacy against atypical mycobacteria and Gram-positive respiratory flora.

Immunomodulation (Respiratory Focus)

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In the context of Pelargonium sidoides therapy, Artelin acts synergistically with simple coumarins (like scopoletin) to modulate the immune response during acute bronchitis.

- Cytokine Regulation: It downregulates excessive pro-inflammatory cytokines (TNF-α, IL-6) via the NF-κB pathway, preventing "cytokine storm" tissue damage in the lungs.
- Ciliary Beat Frequency: PMCs are known to stimulate ciliary beat frequency in the bronchial epithelium, enhancing mucociliary clearance—a critical mechanism for clearing respiratory infections.

Anticancer Potential (Cytotoxicity)

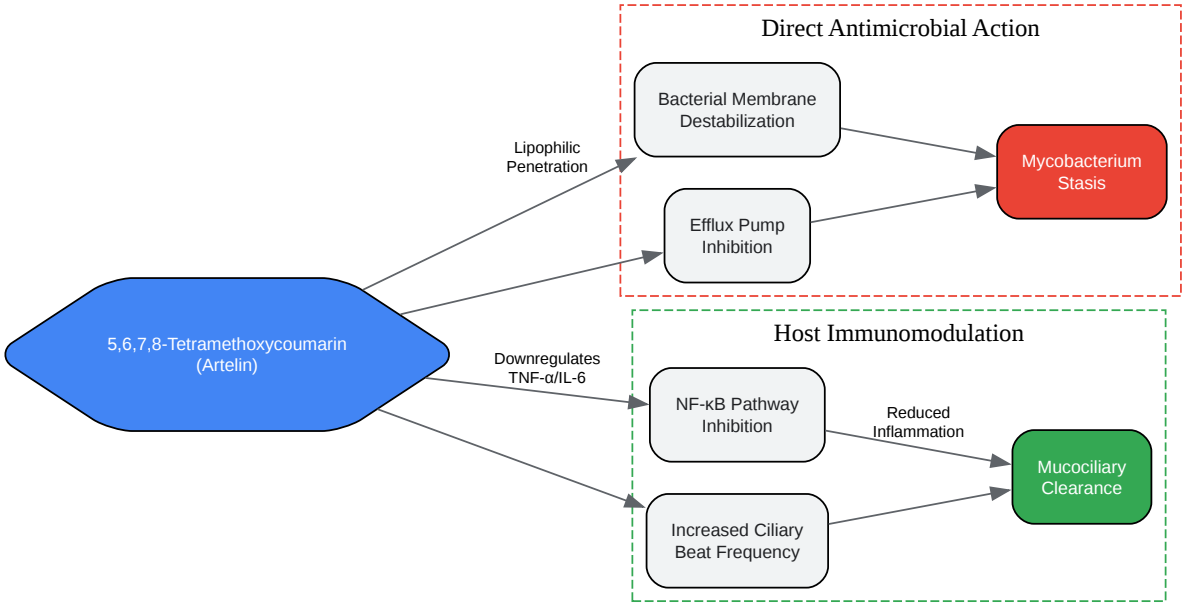
Artelin shares structural homology with 5,6,7-trimethoxycoumarin and nobiletin, both of which are potent antiproliferative agents.

- Cell Cycle Arrest: It induces G2/M phase arrest by destabilizing microtubule polymerization.
- Endocidal Activity: It has demonstrated potent "endocidal" (internal biocide) activity against invasive plant species (Triadica sebifera), indicating a strong capacity to disrupt eukaryotic cell division and metabolic homeostasis.

Part 3: Visualization of Mechanism

The following diagram illustrates the dual therapeutic pathway of Artelin: direct pathogen disruption and host immune modulation.

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Caption: Dual mechanistic pathway of Artelin targeting bacterial integrity and enhancing host respiratory clearance.

Part 4: Chemical Synthesis & Experimental Protocols

Due to the low natural abundance of Artelin (often <0.1% of dry plant weight), total synthesis is the preferred method for generating sufficient quantities for drug development. The Wittig Reaction route is the industry standard for high-yield production.

Protocol 1: Total Synthesis via Wittig Olefination

Objective: Synthesize **5,6,7,8-tetramethoxycoumarin** from 2-hydroxy-3,4,5,6-tetramethoxybenzaldehyde.

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Reagents:

- Precursor: 2-Hydroxy-3,4,5,6-tetramethoxybenzaldehyde (prepared via formylation of 2,3,4,5-tetramethoxyphenol).
- Wittig Reagent: (Carbethoxymethylene)triphenylphosphorane.
- Solvent: N,N-Diethylaniline or Toluene.

Step-by-Step Methodology:

- Charge: In a round-bottom flask equipped with a reflux condenser, dissolve 10 mmol of the aldehyde precursor in 20 mL of N,N-diethylaniline.
- Addition: Add 12 mmol (1.2 eq) of (Carbethoxymethylene)triphenylphosphorane.
- Reflux: Heat the mixture to reflux (approx. 200°C if using diethylaniline, or 110°C for toluene) under an inert nitrogen atmosphere for 6–8 hours. Note: High temperature drives the cyclization of the intermediate cinnamate.
- Work-up: Cool to room temperature. Dilute with ethyl acetate (50 mL) and wash with 1M HCl (3x) to remove the aniline solvent. Wash with brine.
- Purification: Dry the organic layer over anhydrous Na_2SO_4, concentrate in vacuo. Purify the residue via silica gel column chromatography (Eluent: Hexane:Ethyl Acetate 3:1).
- Validation: Confirm structure via ^{1}H-NMR (look for characteristic coumarin doublets at δ 6.2 and 7.8 ppm) and MS (m/z 266).

Protocol 2: Antimycobacterial Susceptibility Assay (Alamar Blue)

Objective: Determine the Minimum Inhibitory Concentration (MIC) of Artelin against M. tuberculosis H37Rv.

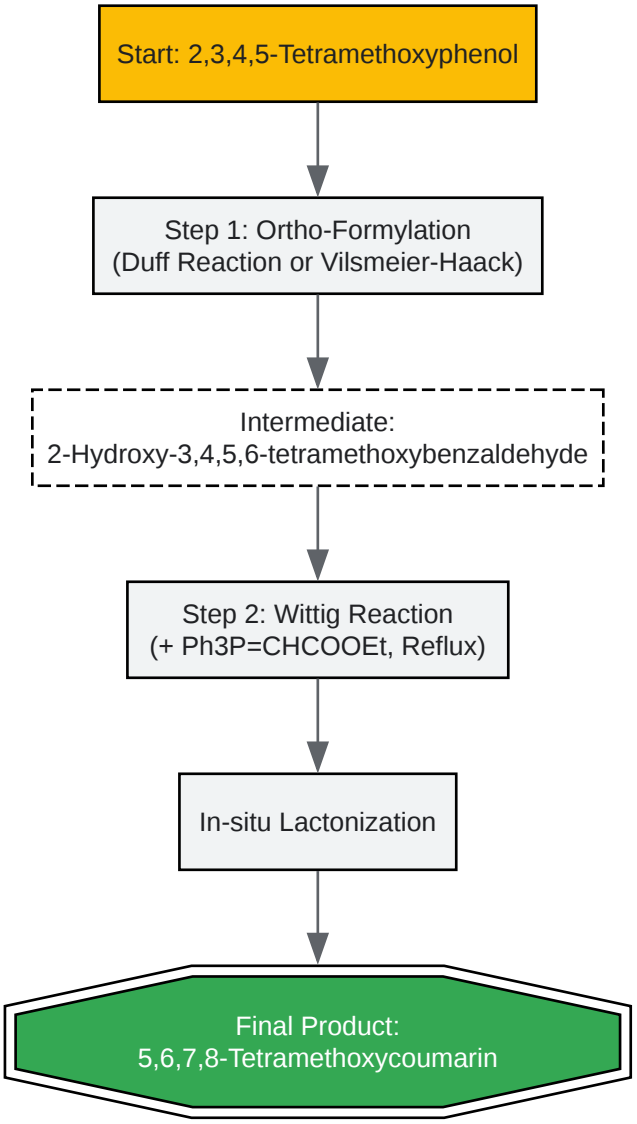
- Preparation: Dissolve Artelin in DMSO to create a 10 mM stock.

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- Culture: Grow M. tuberculosis H37Rv in Middlebrook 7H9 broth supplemented with OADC enrichment until mid-log phase (OD_{600} ~ 0.5).
- Plating: In a 96-well plate, perform serial 2-fold dilutions of Artelin (range: 100 µM to 0.1 µM). Include Rifampicin as a positive control.
- Inoculation: Add bacterial suspension to yield a final volume of 200 µL/well.
- Incubation: Incubate at 37°C for 5 days.
- Development: Add 20 µL of Alamar Blue reagent (resazurin) and 12 µL of 10% Tween 80. Incubate for an additional 24 hours.
- Readout: Fluorescence is measured (Ex 530 nm / Em 590 nm). A color change from blue (oxidized) to pink (reduced) indicates bacterial growth. The MIC is the lowest concentration preventing the color change.

Part 5: Visualization of Synthesis Workflow

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Caption: Synthetic route from phenol precursor to Artelin via Wittig olefination.

Part 6: Future Directions & Challenges

- Bioavailability: While lipophilic, the extreme methoxylation can lead to poor aqueous solubility, limiting oral bioavailability. Formulation strategies using Self-Emulsifying Drug Delivery Systems (SEDDS) or cyclodextrin complexation are critical for clinical translation.

- Metabolic Profiling: Research is needed to identify the primary O-demethylated metabolites in humans. It is hypothesized that the 6- or 7-demethylated derivatives (similar to scopoletin) may retain significant biological activity.

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- Standardization: As a marker for Pelargonium quality control, validated HPLC-UV methods quantifying Artelin are essential for ensuring batch-to-batch consistency of respiratory herbal medicines.

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